

Proper Storage and Handling of Oxacillin Sodium: Application Notes and Protocols

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Compound of Interest

Compound Name: OXACILLIN SODIUM

CAS No.: 1773-88-2

Cat. No.: B593284

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols and guidelines for the proper storage and handling of **oxacillin sodium** powder and its reconstituted solutions. Adherence to these protocols is crucial for maintaining the compound's stability, ensuring experimental accuracy, and protecting laboratory personnel.

Introduction

Oxacillin sodium is a semi-synthetic, penicillinase-resistant beta-lactam antibiotic.[1][2] Its primary mechanism of action involves the inhibition of bacterial cell wall synthesis by binding to and inactivating penicillin-binding proteins (PBPs).[2] Due to its susceptibility to degradation, particularly through hydrolysis of the beta-lactam ring, strict adherence to proper storage and handling procedures is essential to preserve its potency and ensure reliable experimental outcomes.[3][4]

Safety Precautions and Handling

Oxacillin sodium powder can be hazardous if not handled correctly. It may cause skin irritation, serious eye irritation, and respiratory irritation.[5] Allergic reactions are also a potential risk.[6]

Personal Protective Equipment (PPE):

- **Gloves:** Wear appropriate chemical-resistant gloves.
- **Eye Protection:** Use safety glasses or goggles.[5][7]
- **Respiratory Protection:** When handling the powder, especially in large quantities, use a respirator or work in a well-ventilated area to avoid inhaling dust particles.[5][8]
- **Lab Coat:** A lab coat should be worn to protect clothing.

Handling Procedures:

- Avoid generating dust when handling the powder.[8]
- Wash hands thoroughly after handling.[5]
- In case of contact with skin or eyes, rinse immediately and copiously with water and seek medical advice if irritation persists.[6]
- For spills, carefully sweep up the powder, avoiding dust creation, and place it in a sealed container for disposal.[5]

Storage of Oxacillin Sodium Powder

The solid, un-reconstituted form of **oxacillin sodium** is relatively stable when stored under appropriate conditions.

Parameter	Storage Condition
Temperature	20°C to 25°C (68°F to 77°F) [see USP Controlled Room Temperature][9][10]
Environment	Store in a dry, well-ventilated place in a tightly sealed container.[6][7]
Light	Protect from light.

Reconstitution of Oxacillin Sodium Powder

The following protocols outline the preparation of stock solutions from **oxacillin sodium** powder. Use sterile water for injection or 0.9% sodium chloride injection for reconstitution.[10][11]

Protocol 1: Preparation of a 100 mg/mL Stock Solution

- Aseptically add 9.3 mL of sterile water for injection or 0.9% sodium chloride injection to a vial containing 1 gram of **oxacillin sodium** powder.[12]
- Shake the vial vigorously until the powder is completely dissolved and the solution is clear. The final concentration will be approximately 100 mg/mL.[12]

Protocol 2: General Reconstitution for Intramuscular and Intravenous Use

Vial Size	Volume of Diluent to Add	Approximate Final Concentration
1 gram	5.7 mL	250 mg / 1.5 mL[9][11]
2 grams	11.5 mL	250 mg / 1.5 mL[9][11]
10 grams (Bulk)	93 mL	100 mg / mL[12][13]

Storage and Stability of Reconstituted Solutions

The stability of **oxacillin sodium** solutions is dependent on the concentration, storage temperature, and the solvent used.

Table 1: Stability of Reconstituted Oxacillin Sodium Solutions

Concentration	Solvent	Storage Temperature	Stability Period
10-100 mg/mL	Sterile Water for Injection	Room Temperature (25°C / 77°F)	4 Days[12]
10-100 mg/mL	0.9% Sodium Chloride	Room Temperature (25°C / 77°F)	4 Days[12]
10-100 mg/mL	Sterile Water for Injection	Refrigerated (4°C / 39°F)	7 Days[12]
10-100 mg/mL	0.9% Sodium Chloride	Refrigerated (4°C / 39°F)	7 Days[12]
250 mg/1.5 mL	Sterile Water for Injection	Room Temperature (21°C / 70°F)	3 Days[9][12]
250 mg/1.5 mL	Sterile Water for Injection	Refrigerated (4°C / 39°F)	1 Week[9][12]
Stock Solutions	-	-20°C	1 month[14]
Stock Solutions	-	-80°C	6 months[14]

Note: To prevent degradation from repeated freeze-thaw cycles, it is recommended to aliquot stock solutions before freezing.[14]

Stability of Diluted Intravenous Solutions

For experimental assays requiring further dilution, the stability of **oxacillin sodium** is significantly influenced by the diluent and temperature. **Oxacillin sodium** degrades more rapidly in dextrose solutions compared to sodium chloride solutions, a phenomenon attributed to the catalytic effect of dextrose on hydrolysis.[3][4]

Table 2: Stability of Diluted Oxacillin Sodium Solutions for Infusion

Concentration	Diluent	Storage Temperature	Stability Period (Time to 10% loss of potency)
0.5-2 mg/mL	5% Dextrose in Water	Room Temperature (21°C / 70°F)	6 Hours[9][12]
0.5-2 mg/mL	5% Dextrose in 0.9% NaCl	Room Temperature (21°C / 70°F)	6 Hours[12]
5 mg/mL	0.9% Sodium Chloride	Room Temperature (25°C)	Significant decrease after 2 weeks[15][16]
5 mg/mL	5% Dextrose in Water	Room Temperature (25°C)	Virtually no oxacillin detectable after 6 weeks[15][16]
5 mg/mL	0.9% Sodium Chloride	Refrigerated (4°C)	Stable for up to 6 weeks[15][16]
5 mg/mL	5% Dextrose in Water	Refrigerated (4°C)	Stable for up to 6 weeks[15][16]
10-100 mg/mL	Various IV Solutions	Frozen (-15°C)	30 Days[12]

Experimental Protocols

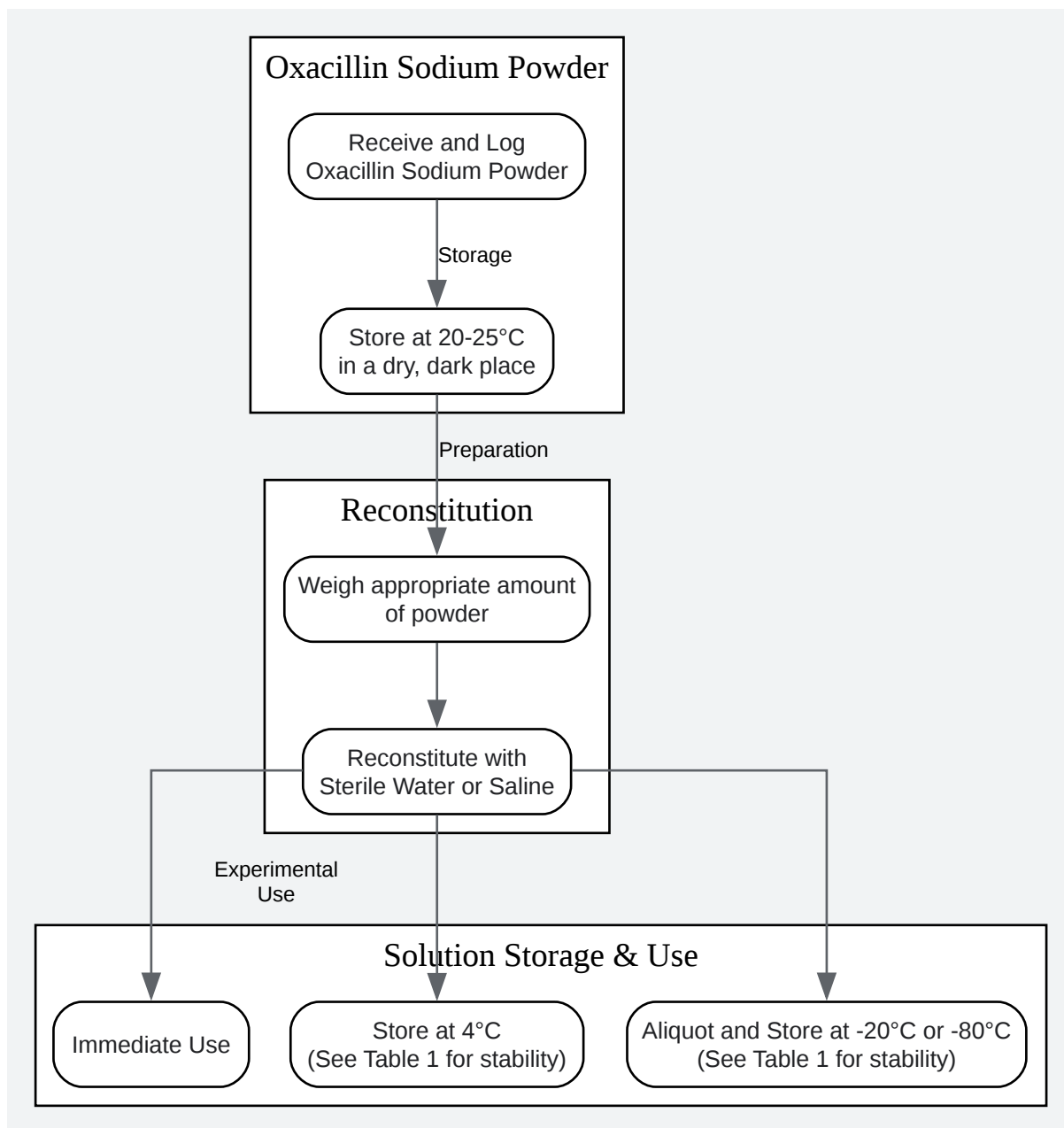
Protocol 3: High-Performance Liquid Chromatography (HPLC) for Stability Assessment

This protocol provides a general framework for assessing the stability of **oxacillin sodium** solutions.

- Preparation of Standards: Prepare a stock solution of **oxacillin sodium** of known concentration in the desired diluent. Create a series of calibration standards by serial dilution.

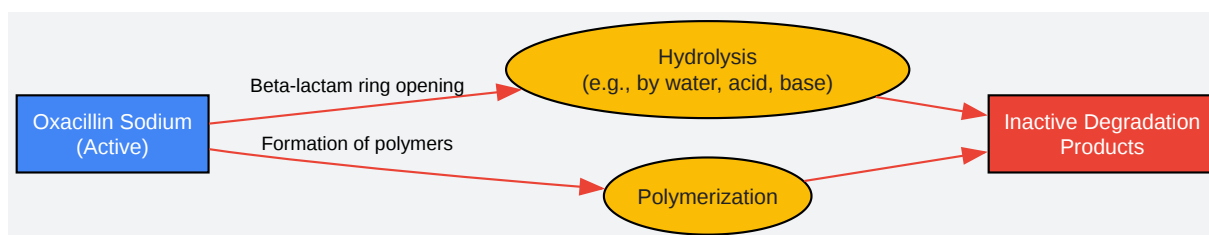
- **Sample Preparation:** At specified time points, withdraw an aliquot of the **oxacillin sodium** solution being tested. Dilute as necessary to fall within the range of the calibration curve.
- **HPLC Conditions (Example):**
 - **Column:** C18 reverse-phase column.
 - **Mobile Phase:** A suitable gradient of an aqueous buffer (e.g., phosphate buffer) and an organic solvent (e.g., acetonitrile).
 - **Flow Rate:** Approximately 1.0 mL/min.
 - **Detection:** UV detection at an appropriate wavelength (e.g., 225 nm).
- **Data Analysis:** Quantify the concentration of oxacillin in the samples by comparing the peak area to the calibration curve. Calculate the percentage of remaining oxacillin at each time point to determine its stability.

Visualizations



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Caption: Workflow for the proper storage and handling of **oxacillin sodium**.



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Caption: Simplified degradation pathways for **oxacillin sodium**.

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